

# How to handle and store Chst15-IN-1 to maintain potency

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## Compound of Interest

Compound Name: Chst15-IN-1

Cat. No.: B1668924

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## Technical Support Center: Chst15-IN-1

This guide provides researchers, scientists, and drug development professionals with essential information for the effective handling, storage, and use of **Chst15-IN-1** to ensure its stability and potency in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **Chst15-IN-1** and what is its mechanism of action? A1: **Chst15-IN-1** is a potent, reversible, and covalent inhibitor of Carbohydrate Sulfotransferase 15 (Chst15).<sup>[1][2][3]</sup> The Chst15 enzyme is responsible for transferring a sulfate group to the 6-O position of N-acetylgalactosamine in Chondroitin Sulfate A, converting it to Chondroitin Sulfate E (CS-E).<sup>[4][5]</sup> By inhibiting Chst15, the inhibitor effectively blocks the biosynthesis of the CS-E motif, which is a key component of Chondroitin Sulfate Proteoglycans (CSPGs).<sup>[1][3]</sup> Elevated levels of CS-E are associated with the inhibitory effects of CSPGs on axonal growth; therefore, **Chst15-IN-1** can be used to promote neuronal repair.<sup>[1][3][6]</sup>

Q2: What are the recommended storage conditions for **Chst15-IN-1**? A2: As a dry powder, **Chst15-IN-1** should be stored in a cool, dry place, with specific conditions detailed in the product's Certificate of Analysis.<sup>[7]</sup> Once reconstituted into a stock solution, it should be aliquoted and stored to avoid degradation from repeated freeze-thaw cycles.<sup>[1][7][8]</sup> For detailed temperature and duration guidelines, please refer to Table 1.

Q3: How do I properly reconstitute **Chst15-IN-1**? A3: The recommended solvent for reconstituting **Chst15-IN-1** is Dimethyl sulfoxide (DMSO).<sup>[6][9]</sup> The compound is soluble in DMSO up to 50 mg/mL.<sup>[6][9]</sup> To achieve full dissolution, techniques such as warming, heating to 60°C, and ultrasonication may be necessary.<sup>[6][9]</sup>

Q4: What is the stability of the reconstituted stock solution? A4: The stability of the stock solution is dependent on the storage temperature. A solution stored at -80°C is stable for up to 6 months, while storage at -20°C is recommended for a maximum of 1 month.<sup>[1][8]</sup> Once an aliquot is thawed, it can be kept at 4°C for up to two weeks.<sup>[7]</sup>

Q5: Can I sterilize the **Chst15-IN-1** solution? A5: The supplier does not process **Chst15-IN-1** under aseptic conditions.<sup>[7]</sup> If your experiment requires sterile conditions, the reconstituted solution can be sterilized by filtering it through a 0.22 µm syringe filter compatible with DMSO. Autoclaving (high temperature and pressure sterilization) is not recommended as it may degrade the compound.<sup>[7]</sup>

## Data Presentation

Quantitative data regarding the storage and solubility of **Chst15-IN-1** are summarized below.

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration
Dry Powder	0 - 4°C	As per Certificate of Analysis
Stock Solution	-20°C	Up to 1 month <sup>[1][8]</sup>
	-80°C	Up to 6 months <sup>[1][8]</sup>

| Thawed Aliquot| 4°C | Up to 2 weeks<sup>[7]</sup> |

Table 2: Solubility Data

Solvent	Maximum Concentration	Notes
DMSO	50 mg/mL (approx. 113 mM)[6][9]	Warming and sonication may be required.[6][9]

| Water | Insoluble[7] | Not a suitable solvent. |

## Experimental Protocols & Workflows

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a stable, concentrated stock solution of **Chst15-IN-1** for experimental use.

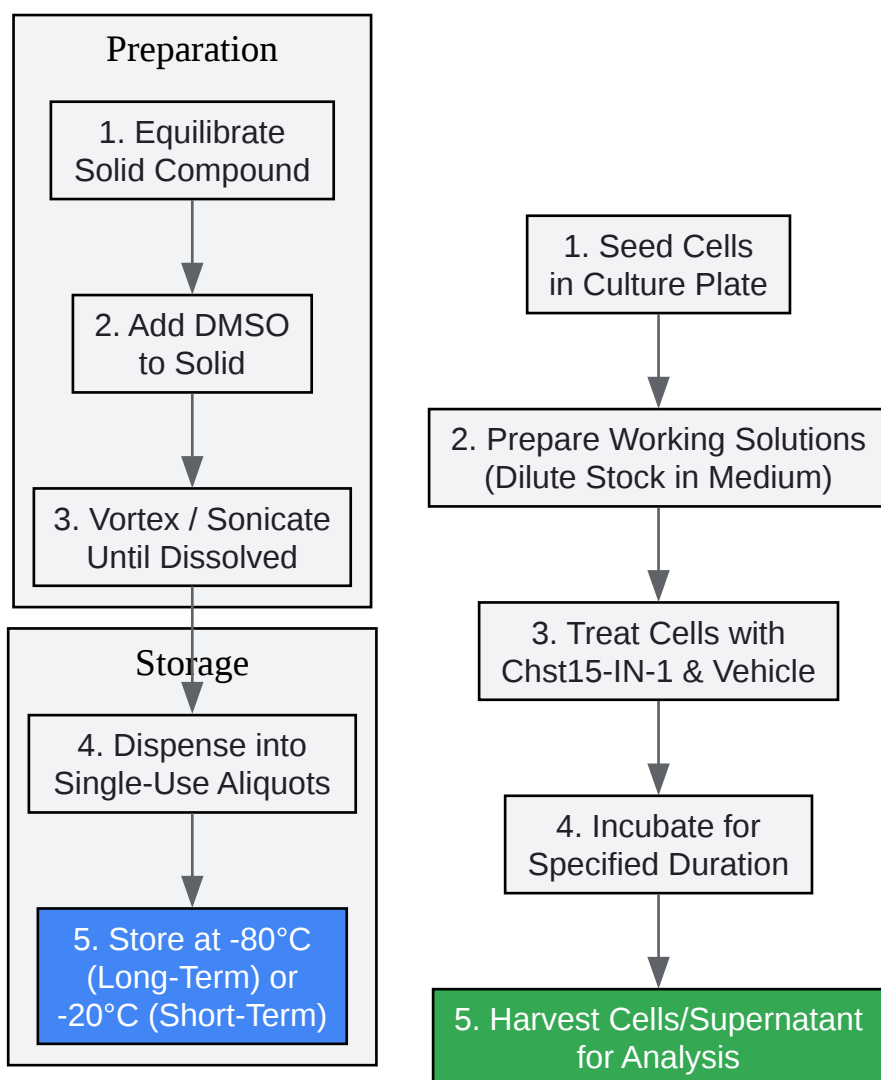
Materials:

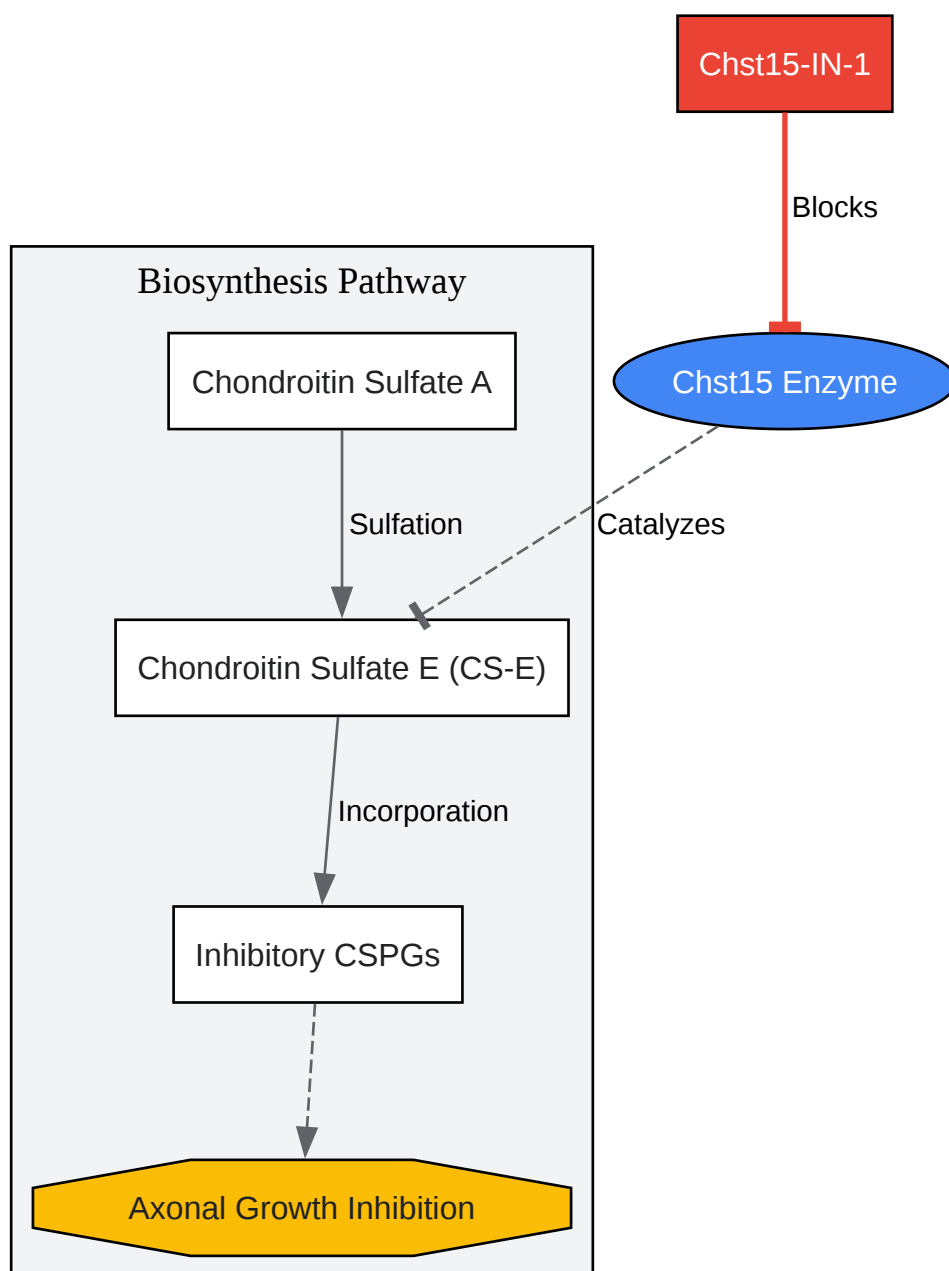
- **Chst15-IN-1** (solid powder, M.Wt: 442.09 g/mol ) [6][9]
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or sonicator (optional)

Methodology:

- Pre-warming: Allow the vial of solid **Chst15-IN-1** to equilibrate to room temperature before opening to prevent moisture condensation.
- Calculation: To prepare a 10 mM solution, weigh out 4.42 mg of **Chst15-IN-1** and dissolve it in 1 mL of DMSO. Adjust volumes as needed based on the amount of solid compound.
- Dissolution: Add the calculated volume of DMSO to the vial containing the **Chst15-IN-1** powder.

- **Mixing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, brief warming in a water bath (up to 60°C) or sonication can be applied until the solution is clear.[\[6\]](#)[\[9\]](#)
- **Aliquoting:** Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is critical to prevent contamination and degradation from multiple freeze-thaw cycles.[\[1\]](#)[\[7\]](#)
- **Storage:** Immediately store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[8\]](#)





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